

Natural abundance of oxygen-17 isotope in water

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Compound of Interest

Compound Name: Water-17O

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Natural Abundance of Oxygen Isotopes in Water

The isotopic composition of oxygen in water is a powerful tool in various scientific disciplines. The natural abundances of oxygen's three stable isotopes are dominated by ^{16}O , with much smaller amounts of ^{18}O and ^{17}O . The internationally accepted standard for isotopic measurements of water is Vienna Standard Mean Ocean Water (VSMOW). The natural abundance of oxygen-17 is approximately 0.038%.^{[1][2][3]} More precise values and ratios in VSMOW are provided in the table below.

Isotope	Natural Abundance (%)	Isotope Ratio in VSMOW
^{16}O	~99.76	-
^{17}O	~0.038 ^{[1][2][3]}	$^{17}\text{O} / ^{16}\text{O} = 379.9 \pm 0.8 \text{ ppm}$
^{18}O	~0.20	$^{18}\text{O} / ^{16}\text{O} = 2005.20 \pm 0.45 \text{ ppm}$

Experimental Protocols for Measuring Oxygen-17 Abundance

The two primary analytical techniques for determining the abundance of oxygen-17 in water are Isotope Ratio Mass Spectrometry (IRMS) and Nuclear Magnetic Resonance (NMR) Spectroscopy.

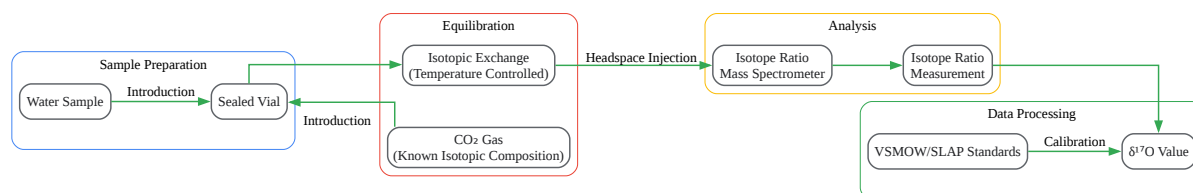
Isotope Ratio Mass Spectrometry (IRMS) with CO₂ Equilibration

IRMS is a highly precise method for measuring the ratios of stable isotopes. The CO₂ equilibration method is a common sample preparation technique for analyzing the oxygen isotopic composition of water.

Experimental Protocol:

- Sample Preparation:
 - Collect water samples in clean, dry glass vials with airtight septa.
 - If necessary, filter the samples to remove any particulate matter.
- Equilibration:
 - A known amount of CO₂ gas with a known isotopic composition is introduced into the headspace above the water sample in the sealed vial.
 - The vials are then placed in a temperature-controlled water bath and allowed to equilibrate for a set period, typically 12-24 hours. During this time, the oxygen isotopes in the water molecules (H₂¹⁶O, H₂¹⁷O, H₂¹⁸O) exchange with the oxygen atoms in the CO₂ molecules.
- Analysis:
 - After equilibration, the headspace gas is introduced into the IRMS.
 - The mass spectrometer separates the different isotopologues of CO₂ (e.g., ¹²C¹⁶O₂, ¹²C¹⁶O¹⁷O, ¹²C¹⁶O¹⁸O) based on their mass-to-charge ratio.
 - The detector measures the ion currents for each isotopologue, allowing for the precise determination of the ¹⁷O/¹⁶O and ¹⁸O/¹⁶O ratios.
- Data Correction and Calibration:
 - The measured isotope ratios are corrected for instrumental fractionation and compared against international standards like VSMOW and Standard Light Antarctic Precipitation

(SLAP) to express the results in the standard delta notation ($\delta^{17}\text{O}$).



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